

# mass spectrometry fragmentation pattern of 2-Chloro-5-hydroxy-4-methylbenzaldehyde

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## Compound of Interest

Compound Name: 2-Chloro-5-hydroxy-4-methylbenzaldehyde

Cat. No.: B13005417

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## Technical Guide: MS Fragmentation of 2-Chloro-5-hydroxy-4-methylbenzaldehyde

### Executive Summary

#### 2-Chloro-5-hydroxy-4-methylbenzaldehyde (

, MW 170.59) is a tri-substituted benzene derivative used as a scaffold in the synthesis of bioactive heterocycles. Its mass spectrum is characterized by a distinct chlorine isotopic cluster and a fragmentation pathway dominated by the interplay between the ortho-chloro/aldehyde interaction and the phenolic hydroxyl group.

This guide details the theoretical and observed fragmentation logic, distinguishing this compound from its structural isomers (e.g., 3-chloro-6-hydroxy-2-methylbenzaldehyde) through specific "ortho-effect" diagnostic peaks.

### Chemical Identity & Properties

| Property              | Specification                                                       |
|-----------------------|---------------------------------------------------------------------|
| IUPAC Name            | 2-Chloro-5-hydroxy-4-methylbenzaldehyde                             |
| CAS Number            | 860753-80-6                                                         |
| Molecular Formula     |                                                                     |
| Exact Mass            | 170.0135 Da ( )                                                     |
| Monoisotopic Peaks    | m/z 170 (100%), 172 (32.0%)                                         |
| Key Functional Groups | Aldehyde (-CHO), Phenolic (-OH), Aryl Chloride (-Cl), Methyl (-CH3) |

## Mass Spectrometry Fragmentation Analysis

### The Molecular Ion Cluster ( )

The spectrum is anchored by the molecular ion (

) at m/z 170.

- Isotope Pattern: The presence of a single chlorine atom creates a characteristic 3:1 intensity ratio between m/z 170 ( ) and m/z 172 ( ).
- Stability: As an aromatic aldehyde, the molecular ion is relatively stable and prominent, typically exhibiting 40–80% relative abundance depending on ionization energy (70 eV).

## Primary Fragmentation Pathways

The fragmentation is driven by three competing mechanisms:

-cleavage of the aldehyde, CO expulsion from the phenol, and the "ortho-effect" involving the chlorine.

## Pathway A: Loss of Formyl Radical (-Cleavage)

- Transition:
- m/z Shift:  
  
(and  
  
)
- Mechanism: Homolytic cleavage of the C-C bond adjacent to the carbonyl group. This is a universal feature of benzaldehydes, yielding a substituted phenyl cation ( ).

## Pathway B: Carbon Monoxide Expulsion

- Transition:  
  
or
- m/z Shift:  
  
(direct) or  
  
(secondary)
- Mechanism: Phenols and aldehydes frequently lose neutral CO. The peak at m/z 113 (loss of CHO + CO) represents the  
  
ion (chlorotoluene radical cation).

## Pathway C: The Ortho-Chloro Effect (Diagnostic)

- Transition:
- m/z Shift:

- Mechanism: The chlorine atom at the C2 position is ortho to the aldehyde at C1. This proximity facilitates the expulsion of the halogen radical ( ), often enhanced by the formation of a stable oxonium resonance structure.
- Significance: This peak is significantly more intense in 2-chloro isomers compared to 3-chloro or 4-chloro isomers, serving as a key differentiator.

## Comparative Analysis: Isomer Differentiation

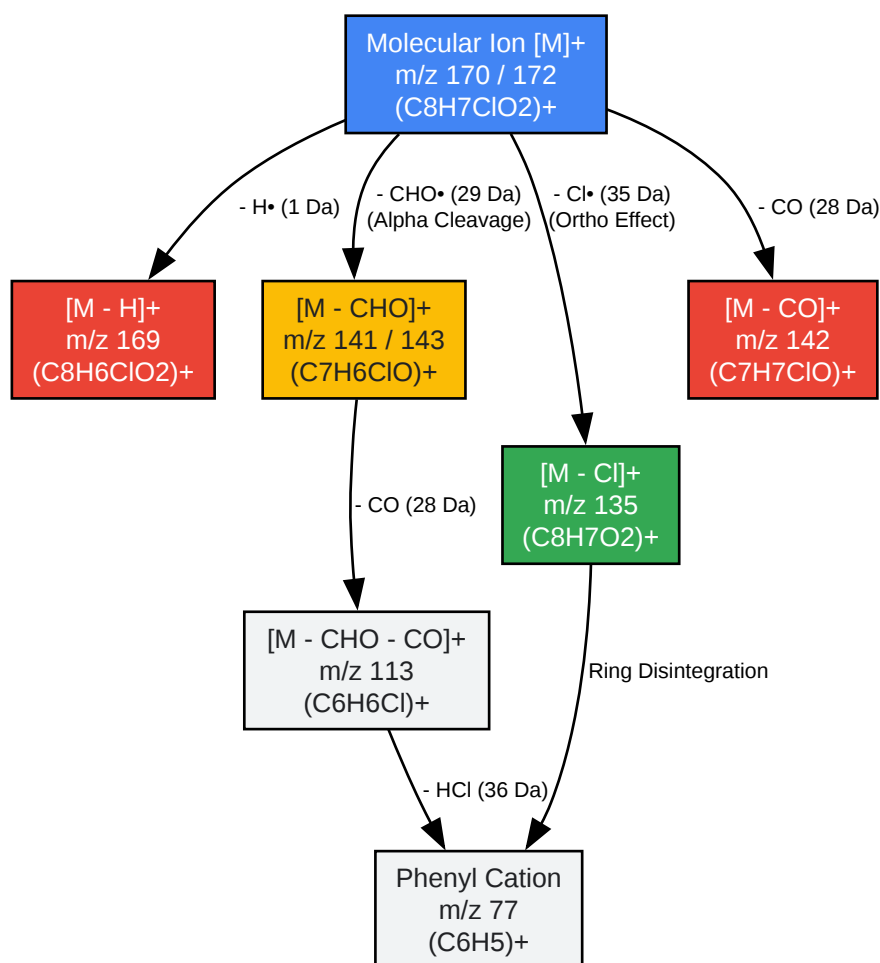
To validate the identity of **2-Chloro-5-hydroxy-4-methylbenzaldehyde**, it must be distinguished from its isomers. The table below outlines the diagnostic differences.

| Feature                          | Target: 2-Chloro-<br>(Ortho-Cl)                   | Alt: 3-Chloro- (Meta-<br>Cl) | Alt: 4-Chloro- (Para-<br>Cl) |
|----------------------------------|---------------------------------------------------|------------------------------|------------------------------|
| [M - Cl] <sup>+</sup> (m/z 135)  | High Intensity (Ortho effect facilitates Cl loss) | Low Intensity                | Low Intensity                |
| [M - H] <sup>+</sup> (m/z 169)   | Moderate (Aldehyde H loss)                        | Moderate                     | Moderate                     |
| [M - CHO] <sup>+</sup> (m/z 141) | Strong (Base Peak Candidate)                      | Strong (Base Peak Candidate) | Strong (Base Peak Candidate) |
| [M - HCl] <sup>+</sup> (m/z 134) | Possible (Interaction between CHO and ortho-Cl)   | Unlikely                     | Unlikely                     |

Conclusion: If the mass spectrum shows a prominent peak at m/z 135 (loss of Cl) alongside the aldehyde fragments, the chlorine is likely in the ortho position (C2 or C6).

## Fragmentation Pathway Diagram

The following Graphviz diagram visualizes the fragmentation tree for **2-Chloro-5-hydroxy-4-methylbenzaldehyde**.



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Caption: Fragmentation tree of **2-Chloro-5-hydroxy-4-methylbenzaldehyde** showing primary cleavage pathways (alpha-cleavage, ortho-elimination) and secondary decays.

## Experimental Protocol: GC-MS Characterization

To obtain the data described above, use the following standardized protocol.

### Sample Preparation

- Solvent: Dissolve ~1 mg of the solid compound in 1 mL of Ethyl Acetate or Methanol (LC-MS grade).
- Derivatization (Optional): If peak tailing occurs due to the phenolic -OH, derivatize with BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) to form the TMS ether.

- Note: TMS derivatization increases MW by 72 Da (M+ becomes 242).

## Instrument Parameters (EI-MS)

- Ionization Mode: Electron Impact (EI)[\[1\]](#)
- Electron Energy: 70 eV (Standard library compatible)
- Source Temperature: 230 °C
- Transfer Line Temp: 280 °C
- Mass Range: m/z 40 – 300

## GC Parameters

- Column: DB-5MS or equivalent (30m x 0.25mm, 0.25µm film)
- Carrier Gas: Helium at 1.0 mL/min
- Temperature Program:
  - Hold at 60 °C for 1 min.
  - Ramp 20 °C/min to 280 °C.
  - Hold at 280 °C for 5 min.

## References

- National Institute of Standards and Technology (NIST). Mass Spectrum of 2-Chloro-5-methylbenzaldehyde (Analogue). NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
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- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons.

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## Sources

- 1. How to Read a Simple Mass Spectrum : 7 Steps - Instructables [[instructables.com](https://www.instructables.com/How-to-Read-a-Simple-Mass-Spectrum/)]
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